

An In-depth Technical Guide to Perfluorodecyl Iodide: Structure, Properties, and Applications

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Compound of Interest

Compound Name: Perfluorodecyl iodide

Cat. No.: B1673059

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This technical guide provides a comprehensive overview of **perfluorodecyl iodide**, a significant organofluorine compound. It is intended for researchers, scientists, and professionals in drug development and materials science who are interested in the unique properties and applications of this versatile chemical intermediate. This document details its chemical structure, physical and chemical properties, synthesis, and key applications, including relevant experimental insights.

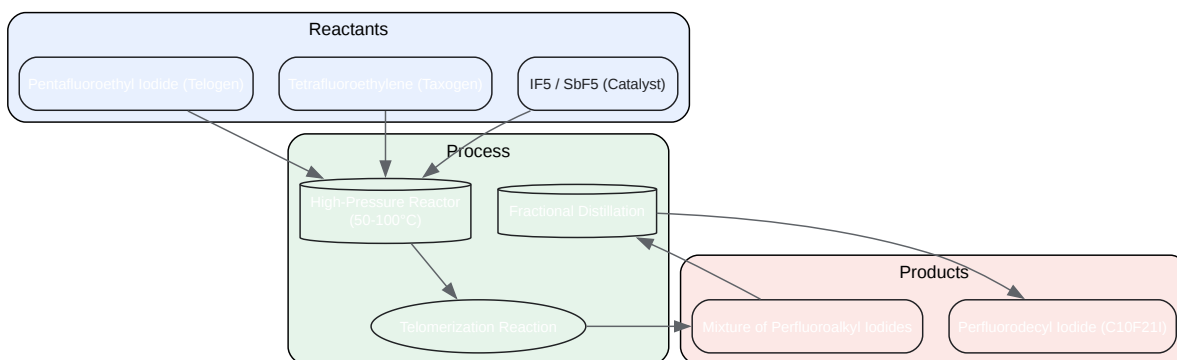
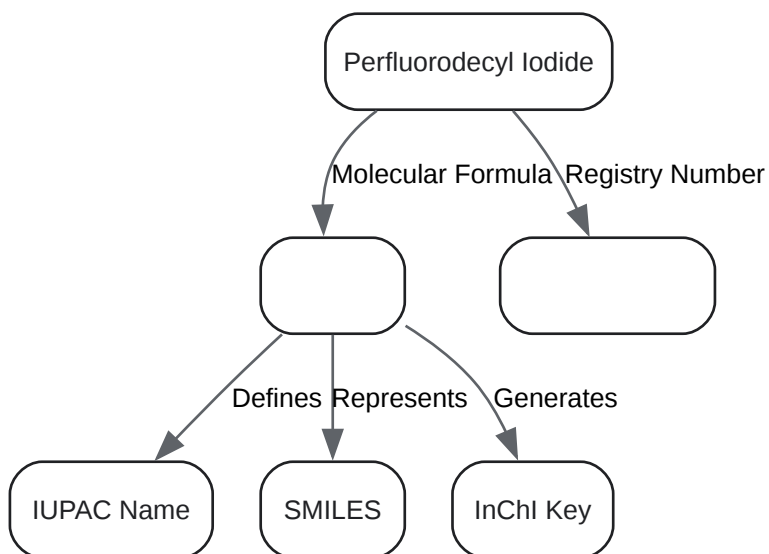
Chemical Structure and Formula

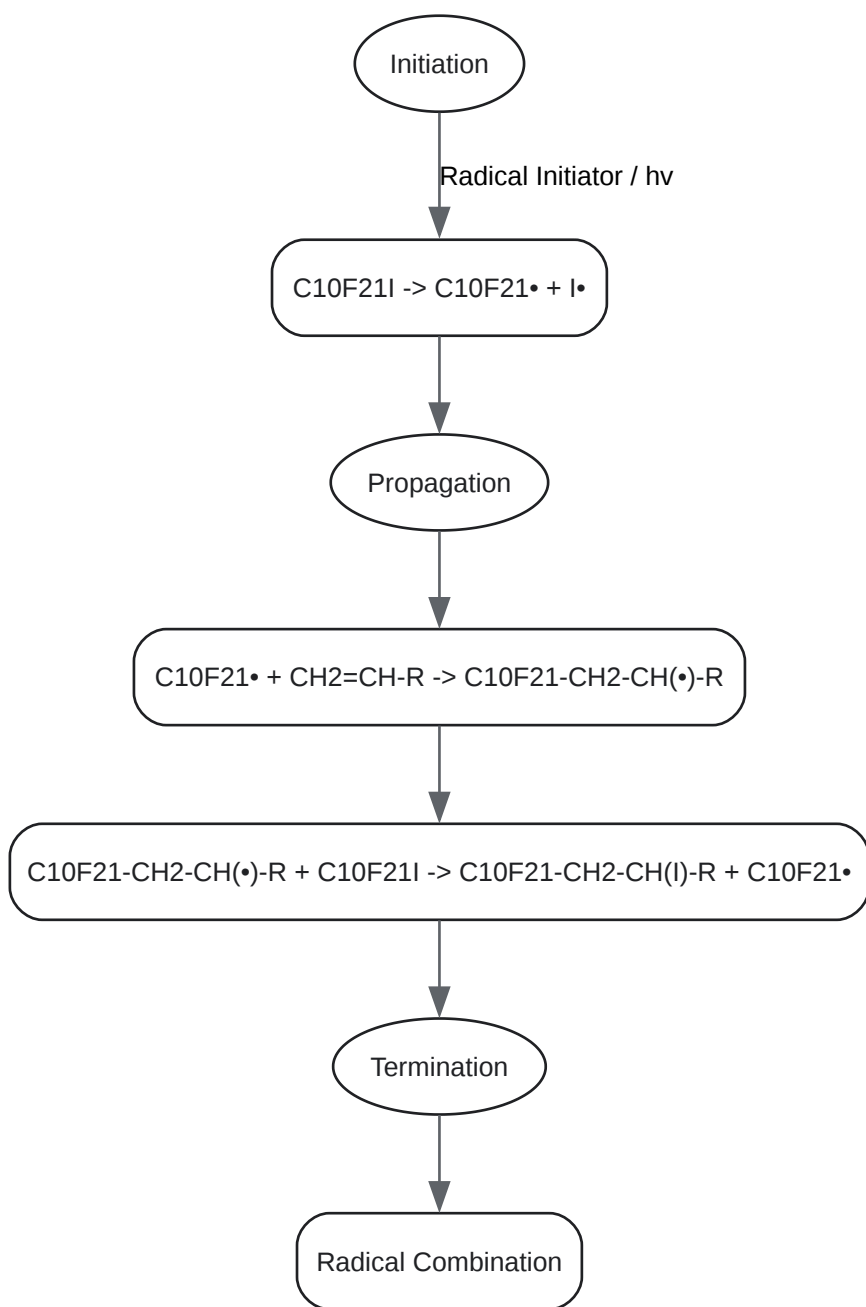
Perfluorodecyl iodide is a linear-chain perfluoroalkyl iodide. Its structure consists of a ten-carbon backbone where all hydrogen atoms have been substituted with fluorine atoms, capped at one end by an iodine atom. This high degree of fluorination imparts exceptional chemical stability and unique physicochemical properties to the molecule.

The chemical identity of **perfluorodecyl iodide** is summarized in the table below.

Identifier	Value
Chemical Name	1,1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10-Henicosafluoro-10-iododecane
Synonyms	Perfluoro-1-iododecane, Heneicosafluoro-1-iododecane, 1-Iodoperfluorodecane
CAS Number	423-62-1[1][2]
Molecular Formula	C ₁₀ F ₂₁ I[1][3]
Molecular Weight	645.98 g/mol [1]
InChI Key	UDWBMXSQHOKOI-UHFFFAOYSA-N[2]
SMILES String	FC(F)(F)C(F)(F)C(F)(F)C(F)(F)C(F)(F)C(F)(F)C(F)(F)C(F)(F)C(F)(F)CI

The logical relationship for identifying **Perfluorodecyl iodide** is outlined in the following diagram.





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References

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